

Lignoceric acid-d4-2 certificate of analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lignoceric acid-d4-2*

Cat. No.: *B12408793*

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Technical Guide: Lignoceric Acid-d4-2

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical profile and quality control methodologies for **Lignoceric acid-d4-2**, a deuterated derivative of lignoceric acid. This isotopically labeled compound serves as an internal standard for quantitative analysis by Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), or Liquid Chromatography-Mass Spectrometry (LC-MS).^[1]

Certificate of Analysis Data

The following tables summarize the typical quantitative data found in a Certificate of Analysis for **Lignoceric acid-d4-2**.

Table 1: Physical and Chemical Properties

Parameter	Specification
Chemical Name	Tetracosanoic acid-d4-2
Synonyms	Lignoceric acid-d4-2
CAS Number	1219794-61-2[2]
Molecular Formula	C24H44D4O2[2][3]
Molecular Weight	372.66 g/mol [3]
Appearance	White to off-white solid[4]
Purity	≥95%[2]
Storage	Recommended storage at -20°C.[5] For stock solutions, storage at -80°C for up to 6 months is advised.[1]

Table 2: Analytical Data

Analytical Test	Method	Result
Purity by GC-MS	Gas Chromatography-Mass Spectrometry	Conforms to specification (≥95%)
Isotopic Enrichment	Mass Spectrometry	≥99% Deuterium
Identity	Proton NMR	Conforms to structure
Solubility	Visual	Soluble in Chloroform (~2 mg/ml) and THF (~5 mg/ml)[5] [6]

Experimental Protocols

Detailed methodologies for the key experiments cited in the analysis of **Lignoceric acid-d4-2** are provided below.

Purity Determination by Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To determine the purity of **Lignoceric acid-d4-2** by separating it from any volatile impurities.

Instrumentation:

- Gas Chromatograph (e.g., Agilent 6890) coupled with a Mass Selective Detector (e.g., Agilent 5973)[7]

Procedure:

- Sample Preparation: A stock solution of **Lignoceric acid-d4-2** is prepared by dissolving it in a suitable organic solvent, such as chloroform, which is then purged with an inert gas.[5]
- Derivatization: For GC analysis of fatty acids, a derivatization step is typically performed to increase volatility. A common method is the formation of fatty acid methyl esters (FAMES) by reacting the sample with a methylating agent like BF₃-methanol.
- GC Conditions:
 - Column: A non-polar capillary column (e.g., HP-5ms, 30 m x 0.25 mm, 0.25 µm film thickness).
 - Injector Temperature: 250°C.
 - Oven Temperature Program: Initial temperature of 150°C, hold for 2 minutes, then ramp to 300°C at a rate of 10°C/minute, and hold for 10 minutes.
 - Carrier Gas: Helium at a constant flow rate of 1 ml/min.
- MS Conditions:
 - Ion Source: Electron Ionization (EI) at 70 eV.
 - Scan Range: m/z 50-500.

- Data Analysis: The purity is calculated based on the area percentage of the principal peak in the total ion chromatogram.

Identity Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To confirm the chemical structure of **Lignoceric acid-d4-2**.

Instrumentation:

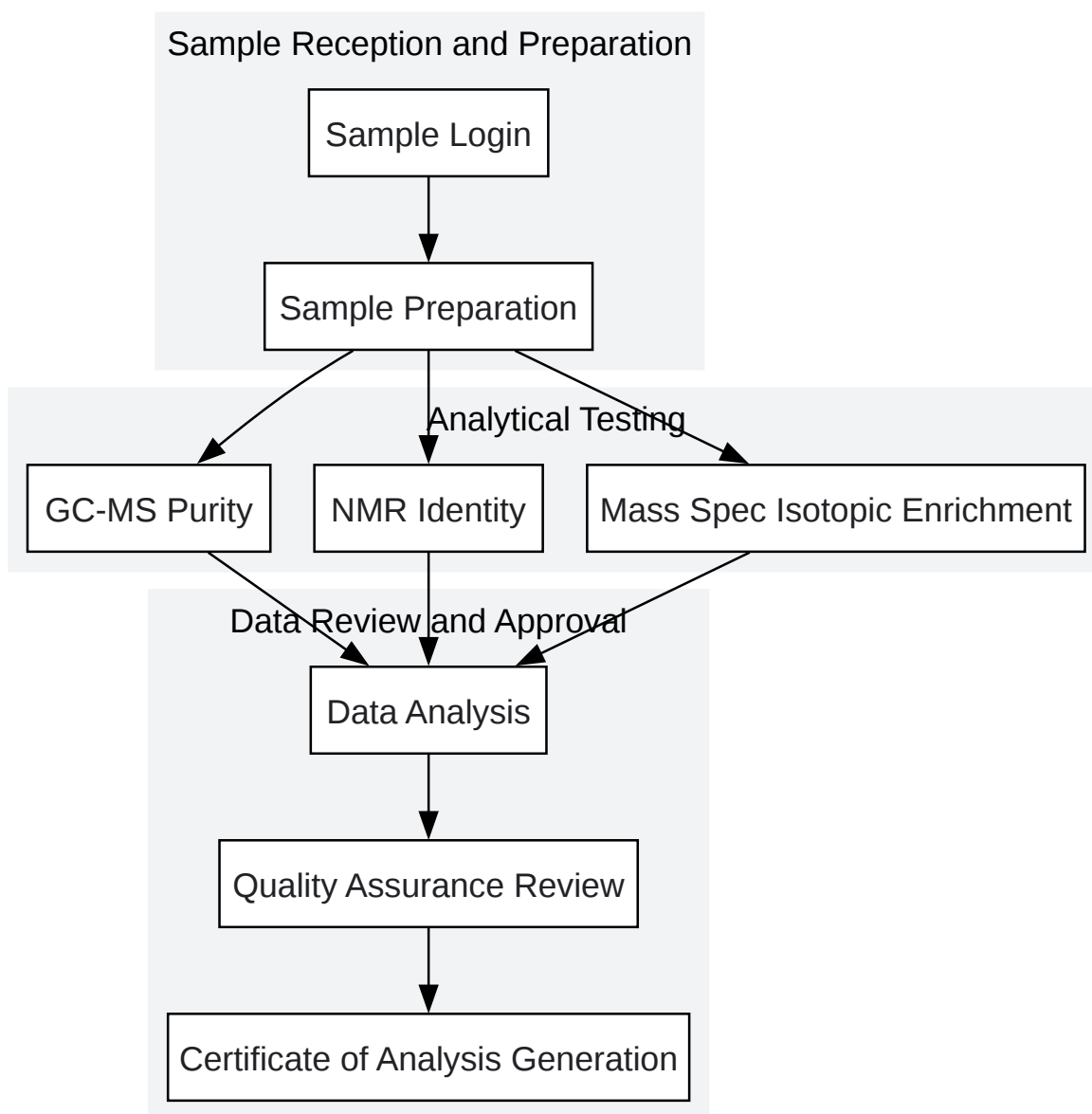
- NMR Spectrometer (e.g., Bruker 400 MHz)

Procedure:

- Sample Preparation: Dissolve a small amount of the sample in a deuterated solvent (e.g., CDCl₃).
- Acquisition: Acquire a ¹H NMR spectrum.
- Data Analysis: The resulting spectrum is analyzed for chemical shifts, integration, and coupling patterns to confirm the presence of the characteristic protons in the molecule and the absence of signals that would correspond to the deuterated positions.

Visualizations

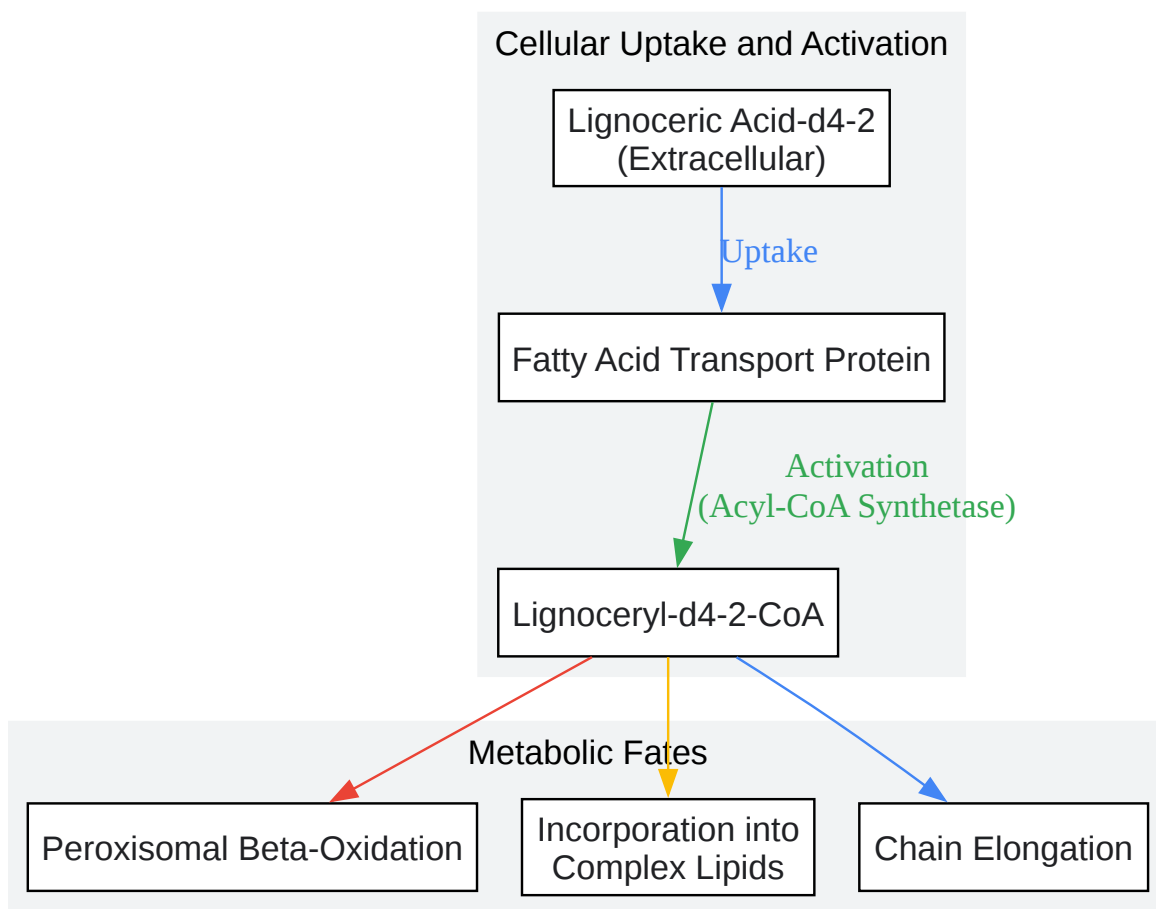
Workflow for Certificate of Analysis Generation



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Workflow for generating a Certificate of Analysis.

Signaling Pathway: Fatty Acid Metabolism Tracer



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Tracing the metabolic fate of **Lignoceric acid-d4-2**.

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- To cite this document: BenchChem. [Lignoceric acid-d4-2 certificate of analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12408793#lignoceric-acid-d4-2-certificate-of-analysis]

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